

CAS number for Di-tert-butyl hydrazine-1,2-dicarboxylate

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Compound of Interest

Compound Name:	<i>Di-tert-butyl hydrazine-1,2-dicarboxylate</i>
Cat. No.:	B098509

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An In-depth Technical Guide to **Di-tert-butyl hydrazine-1,2-dicarboxylate**

CAS Number: 16466-61-8

Introduction

Di-tert-butyl hydrazine-1,2-dicarboxylate, also known as N,N'-Di-Boc-hydrazine, is a stable, crystalline solid widely utilized in organic synthesis.^[1] Its structural design, featuring a hydrazine core protected by two bulky tert-butoxycarbonyl (Boc) groups, modulates its reactivity, rendering it a safe and manageable reagent.^[1] This compound is a key player in numerous synthetic transformations, most notably as a precursor to di-tert-butyl azodicarboxylate (DBAD) for the Mitsunobu reaction and as a nucleophilic partner in palladium-catalyzed amination reactions.^{[1][2]} Its versatility makes it an important tool for constructing complex nitrogen-containing molecules, which are prevalent in pharmaceuticals and agrochemicals.^[2]

Physicochemical and Spectroscopic Data

The properties of **Di-tert-butyl hydrazine-1,2-dicarboxylate** are well-documented, providing researchers with essential data for its application.

Table 1: Physicochemical Properties

Property	Value	References
CAS Number	16466-61-8	[3][4][5][6][7][8]
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₄	[3][6][8]
Molecular Weight	232.28 g/mol	[3][6][8]
IUPAC Name	di(tert-butyl) 1,2-hydrazinedicarboxylate	[5]
Synonyms	N,N'-Di-Boc-hydrazine, Di-tert-butyl hydrazodiformate	[6][9]
Appearance	White crystalline solid/powder	[1][6]
Melting Point	121-126 °C (decomposes)	[6][9]
Boiling Point	294.6±9.0 °C (Predicted)	[6][9]
Density	1.064±0.06 g/cm ³ (Predicted)	[6][9]
Solubility	Insoluble in water	[6][9]
Storage	Room temperature, in a dry, dark place	[3][5][6]

Table 2: Spectroscopic Data

Technique	Data	Reference
¹ H NMR (400 MHz, CDCl ₃)	δ 6.19 (br, 2H), 1.47 (s, 18H)	[4]
¹³ C NMR (101 MHz, CDCl ₃)	δ 155.9, 81.7, 28.3	[4]
Infrared (IR)	Notable peaks include 3316, 2978, 2932, 1701 cm ⁻¹	[3]

Experimental Protocols

Detailed methodologies for the synthesis and key applications of **Di-tert-butyl hydrazine-1,2-dicarboxylate** are provided below.

Synthesis of Di-tert-butyl hydrazine-1,2-dicarboxylate

This protocol describes a common and efficient method for preparing the title compound from di-tert-butyl dicarbonate and hydrazine.

Reaction Scheme: $2 \text{ (Boc)}_2\text{O} + \text{N}_2\text{H}_4 \cdot \text{H}_2\text{O} \rightarrow \text{Boc-NH-NH-Boc}$

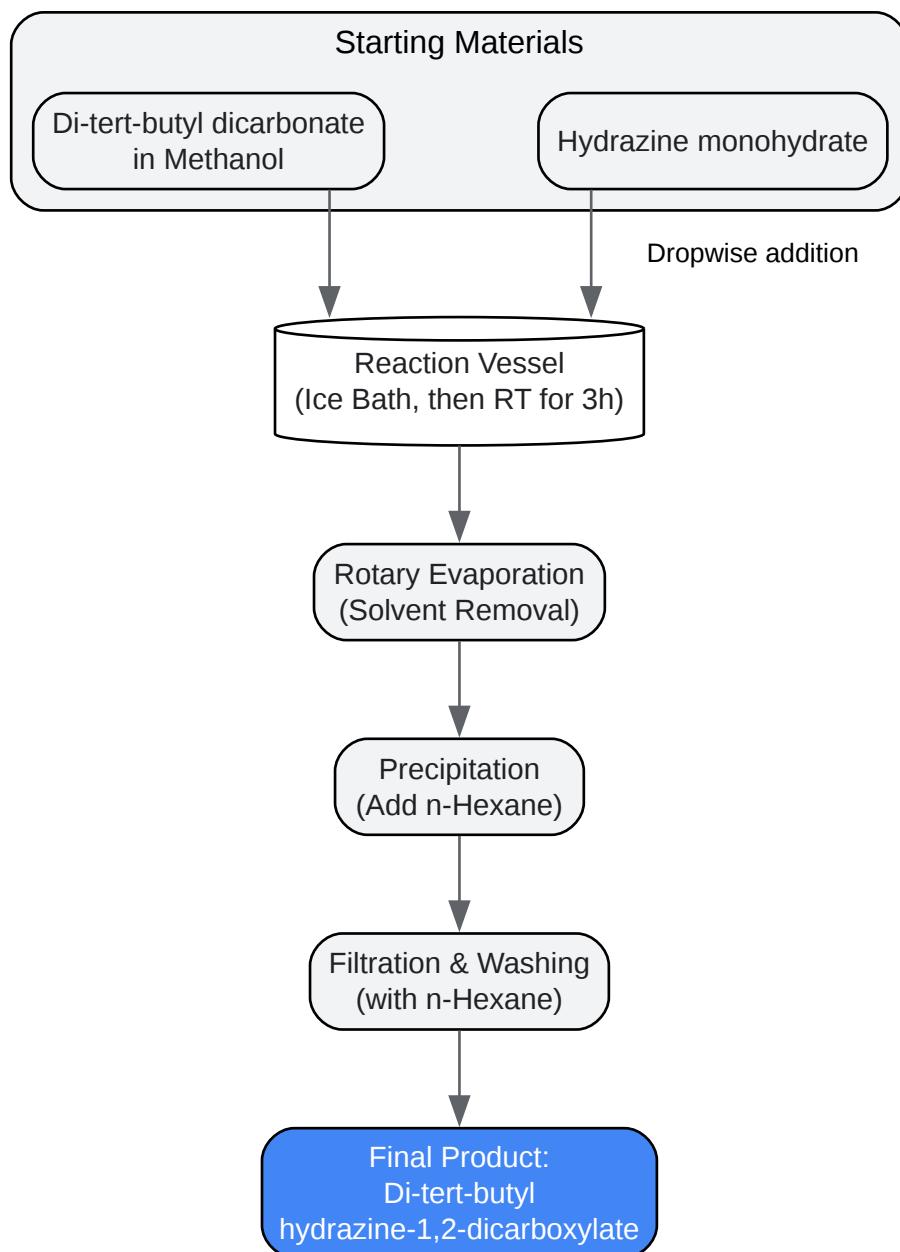
Materials:

- Di-tert-butyl dicarbonate ((Boc)₂O)
- Hydrazine monohydrate (N₂H₄·H₂O)
- Methanol (MeOH)
- n-Hexane

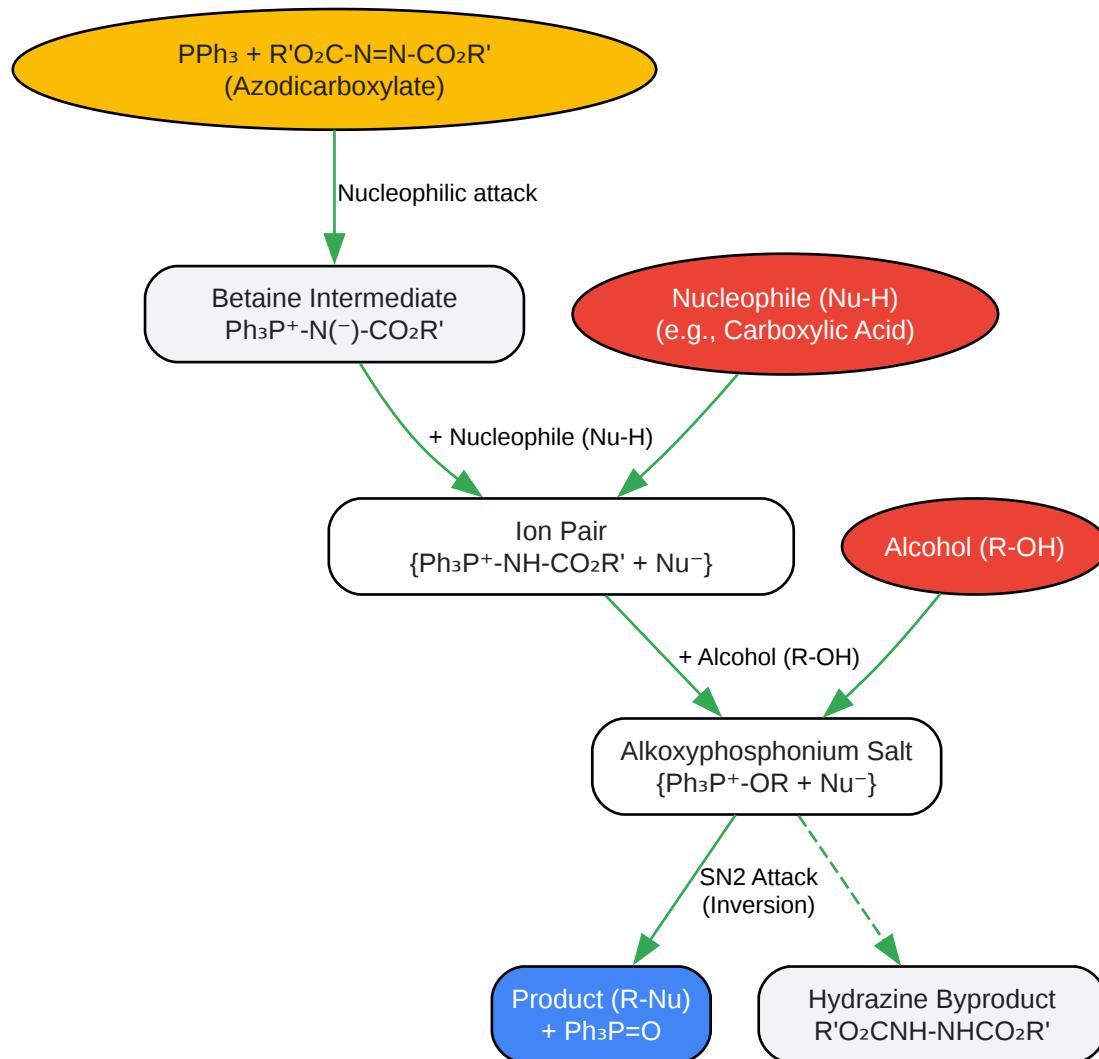
Procedure:

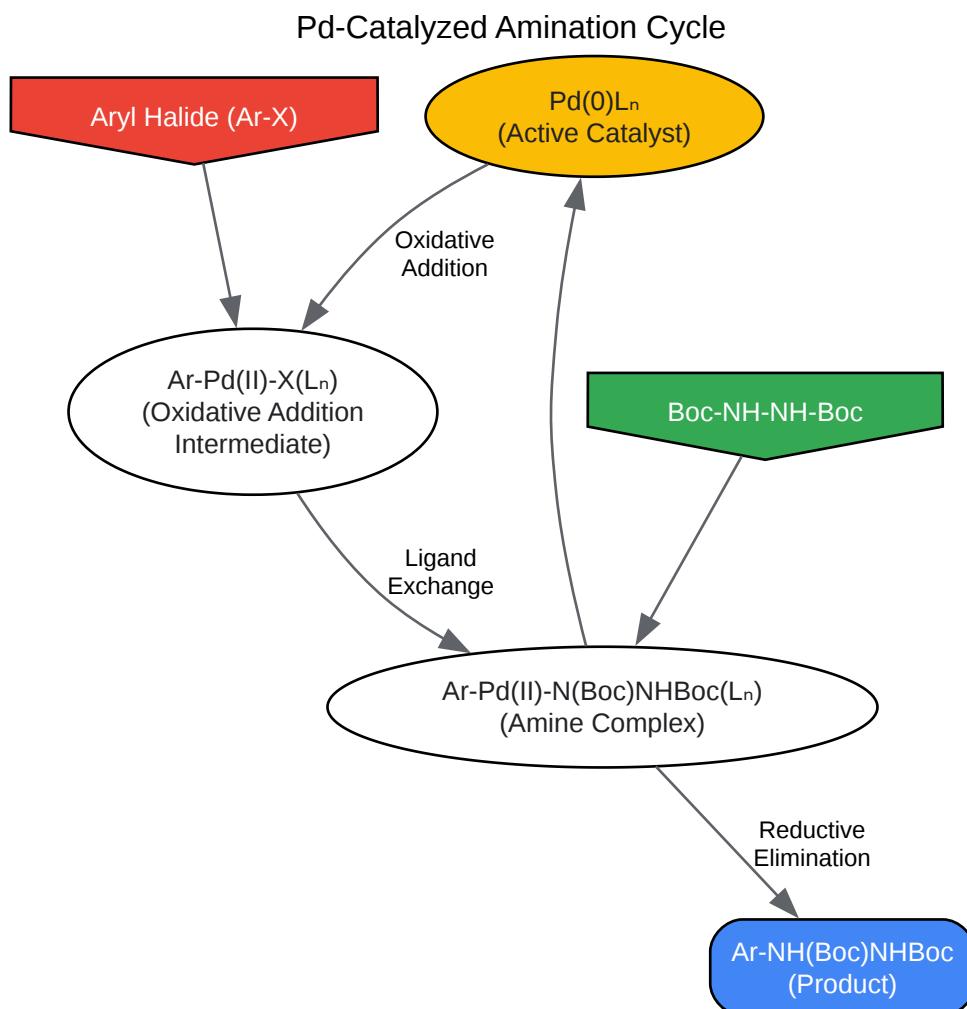
- Under ice bath cooling, add hydrazine monohydrate dropwise to a solution of di-tert-butyl dicarbonate in methanol over 30 minutes.
- After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 3 hours.
- Remove the methanol solvent via rotary evaporation.
- Add n-hexane to the residue to precipitate the product.
- Collect the resulting white solid by filtration and wash with additional n-hexane.
- Dry the solid product. A typical yield is around 84%.

Synthesis Workflow



Mitsunobu Reaction Mechanism





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